

An In-depth Technical Guide on 1-butyl-2-methylbenzene

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Compound of Interest

Compound Name: 1-butyl-2-methylbenzene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental physicochemical properties of **1-butyl-2-methylbenzene**, a substituted aromatic hydrocarbon. The information is presented to be a valuable resource for professionals in chemical research and development.

Quantitative Data Summary

The key molecular and physical properties of **1-butyl-2-methylbenzene** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₆	[1] [2] [3]
Molecular Weight	148.24 g/mol	[1] [2] [3]
CAS Registry Number	1595-11-5	[1] [2] [3]
IUPAC Name	1-butyl-2-methylbenzene	[2]
Synonyms	o-Butyltoluene, 1-Methyl-2-butylbenzene	[1] [2] [3]

Molecular Structure

The structure of **1-butyl-2-methylbenzene** consists of a benzene ring substituted with a butyl group and a methyl group at adjacent positions (ortho positions).

Caption: Molecular structure of **1-butyl-2-methylbenzene**.

Experimental Protocols and Signaling Pathways

1-butyl-2-methylbenzene is a simple aromatic hydrocarbon. Based on available scientific literature, it is not typically involved in complex biological signaling pathways relevant to drug development. Its primary applications are in organic synthesis and as a specialty solvent. Therefore, detailed experimental protocols for biological assays or descriptions of signaling pathways are not applicable to this compound. Researchers interested in its synthesis or specific chemical reactions should consult organic chemistry literature.

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References

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